

Essential Safety and Operational Guidance for Handling Butyl 2-furoate

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Compound of Interest

Compound Name: Butyl 2-furoate

Cat. No.: B1604542

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Butyl 2-furoate**, tailored for research, scientific, and drug development professionals. The following procedural guidance is designed to ensure the safe management of this chemical in a laboratory setting.

Key Safety Data

A summary of the critical quantitative safety and physical property data for **Butyl 2-furoate** is provided below for quick reference.

Property	Value	Source
Oral Toxicity (LD50)	1500 mg/kg (mouse)	[1]
Flash Point	92.78 °C (199.00 °F) - Closed Cup	[1]
Boiling Point	233 °C at 760 mmHg	[1][2]
Specific Gravity	1.052 - 1.058 @ 25 °C	[1]
Vapor Pressure	0.061 mmHg @ 25 °C (estimated)	[1]
Solubility	Soluble in alcohol; Insoluble in water	[1]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Butyl 2-furoate**, the following personal protective equipment is mandatory.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[3]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required. Butyl rubber gloves are highly recommended for their excellent resistance to a wide range of chemicals, including esters. [4][5] Nitrile rubber may be suitable for splash protection but has a shorter breakthrough time.[6]
 - Lab Coat/Clothing: A standard laboratory coat should be worn. For larger quantities or where splashing is likely, wear fire/flame-resistant and impervious clothing.[3]
 - Footwear: Closed-toe shoes are mandatory in the laboratory.
- Respiratory Protection: If exposure limits are exceeded, or if irritation is experienced, a full-face respirator should be used.[3] All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]

Operational Plan for Safe Handling

Adherence to the following step-by-step protocol is crucial for the safe handling of **Butyl 2-furoate**.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Have spill control materials readily available.

- Handling:
 - Conduct all transfers and manipulations of **Butyl 2-furoate** within a chemical fume hood to ensure adequate ventilation.[3]
 - Avoid contact with skin and eyes.[3]
 - Do not eat, drink, or smoke in the handling area.[6]
 - Wash hands thoroughly after handling.[6]
 - Keep the container tightly closed when not in use.[3]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
 - Keep away from sources of ignition.[7]

Emergency and Disposal Plan

Spill Response Protocol

In the event of a spill, follow these steps:

- Evacuation and Ventilation: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.[6]
- Control Ignition Sources: Remove all sources of ignition from the spill area.[3][7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3][6]
- Cleanup:
 - For small spills, absorb with an inert, non-combustible material (e.g., sand, earth, vermiculite).
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[3]

- Use spark-proof tools and explosion-proof equipment during cleanup.[3]
- Decontamination: Clean the spill area thoroughly with soap and water.

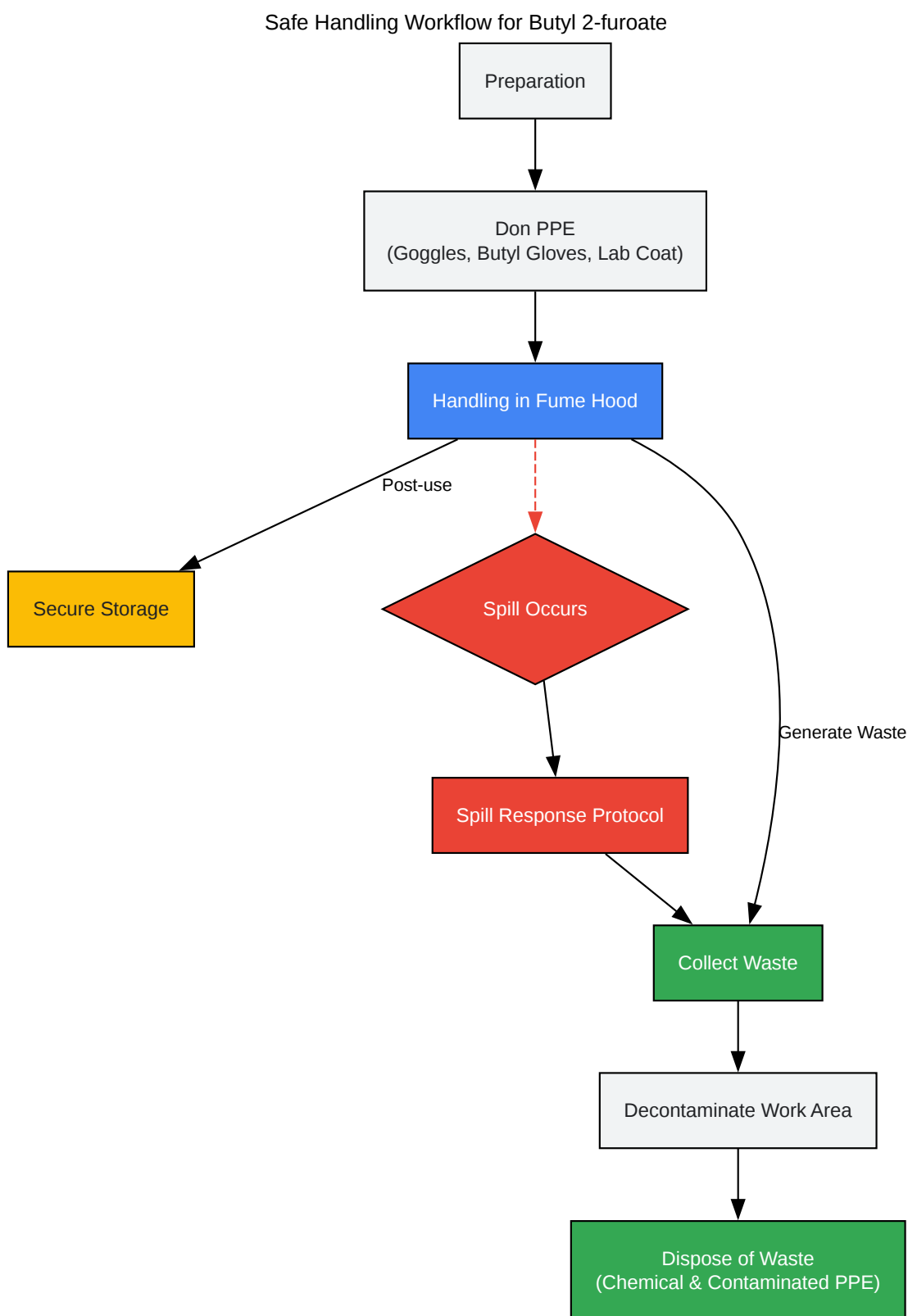
First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
[3]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water.[3]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3][6]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

Disposal Plan

- Chemical Waste: **Butyl 2-furoate** should be disposed of by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[3] Do not discharge into sewer systems.[3]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning. Alternatively, puncture the container to render it unusable for other purposes and dispose of it in a sanitary landfill.[3]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as chemical waste in a sealed container.

Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **Butyl 2-furoate**.

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